

In Vitro Metabolism of Cannabiorcol: A Technical Guide

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Compound of Interest

Compound Name: *Cannabiorcol*

Cat. No.: *B1142604*

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Disclaimer: This document provides a predictive overview of the in vitro metabolism of **Cannabiorcol** (CBCO). As of the date of this publication, no direct experimental studies on the metabolism of **Cannabiorcol** have been published in peer-reviewed literature. The information presented herein is extrapolated from published data on the metabolism of structurally similar cannabinoids, primarily (±)-Cannabichromeorcin (for which CBCO is a synonym) and Cannabinol (CBN), a related compound with a similar core structure. This guide is intended for research and informational purposes only and should not be used as a substitute for experimental data.

Introduction

Cannabiorcol (CBCO), also known as (±)-Cannabichromeorcin, is a lesser-studied phytocannabinoid found in *Cannabis sativa*. As the therapeutic potential of minor cannabinoids gains increasing attention, understanding their metabolic fate is crucial for drug development, toxicological assessment, and establishing safe dosing regimens. This technical guide provides a comprehensive, albeit predictive, examination of the in vitro metabolism of **Cannabiorcol**, designed for researchers, scientists, and drug development professionals.

Due to a noted ambiguity in nomenclature where "**Cannabiorcol**" has also been used to refer to Cannabinol-C1 (CBN-C1), this guide will primarily focus on (±)-Cannabichromeorcin (CBCO). A brief, comparative section on the predicted metabolism of **Cannabiorcol** (CBN-C1) is also included. The metabolic pathways, key enzymes, and experimental protocols are based on established knowledge of cannabichromene (CBC) and cannabinol (CBN) metabolism.

Predicted Metabolic Pathways of (±)-Cannabichromeorcin (CBCO)

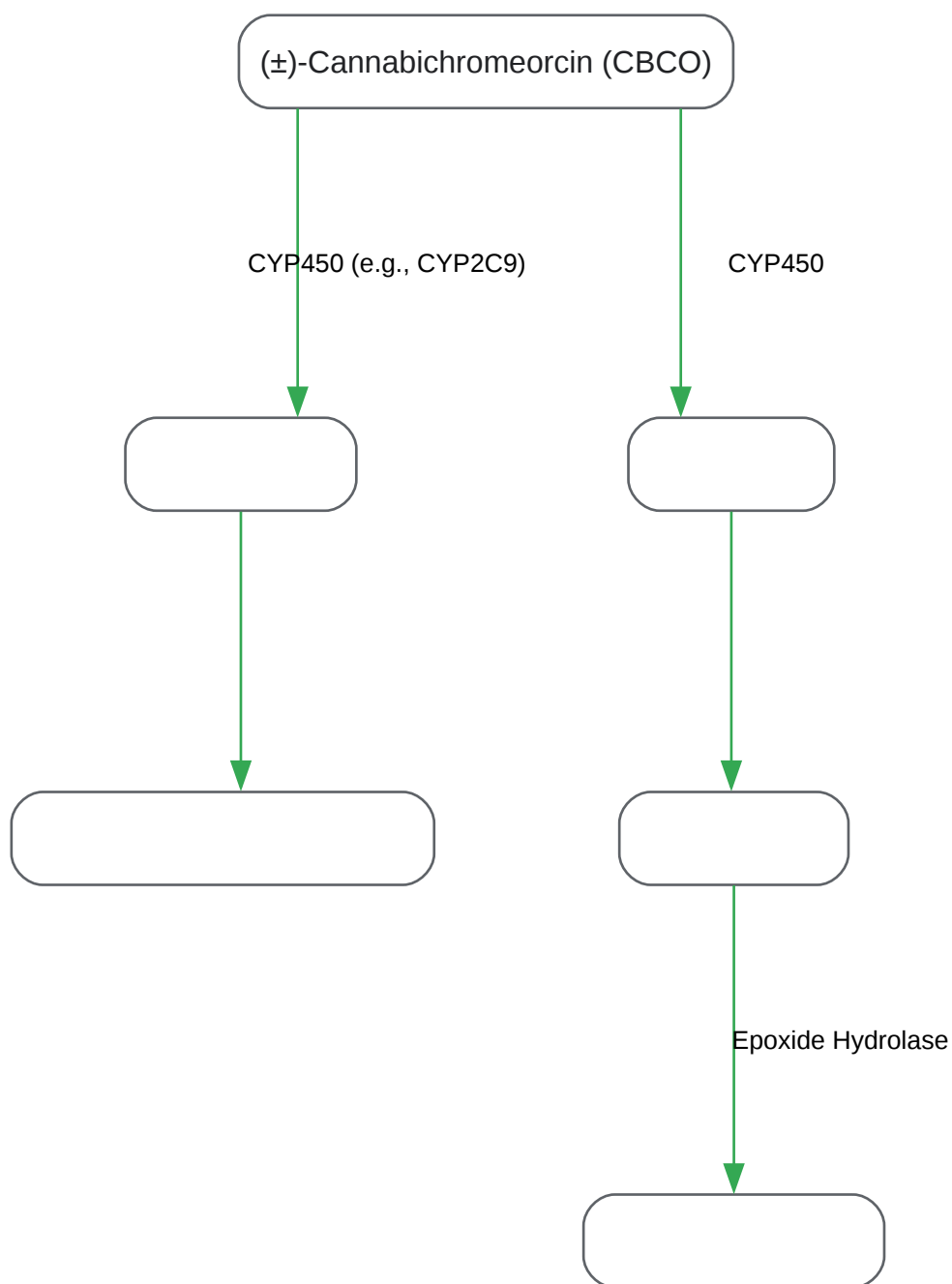
The chemical structure of (±)-Cannabichromeorcin (CBCO) is analogous to that of cannabichromene (CBC), with a shortened side chain. Therefore, it is anticipated that CBCO will undergo similar phase I metabolic transformations, primarily oxidation reactions catalyzed by cytochrome P450 (CYP) enzymes in the liver.

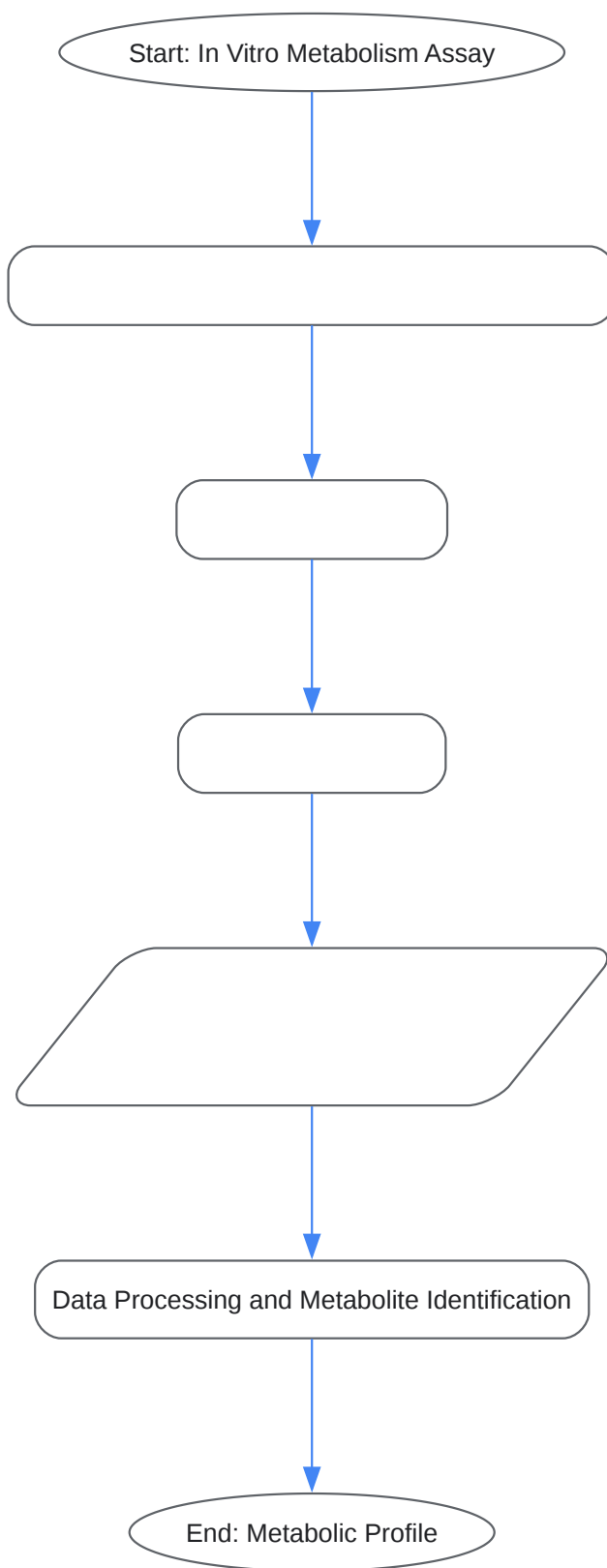
The primary metabolic routes for CBC involve hydroxylation and epoxidation of the methylpentenyl side chain[1][2]. CYP2C9 has been identified as a key enzyme in the metabolism of CBC[1]. Based on this, the predicted primary metabolites of CBCO are:

- Hydroxylation: Introduction of a hydroxyl group (-OH) at various positions on the methylpentenyl chain. The most likely sites are the allylic carbons, leading to the formation of hydroxy-CBCO metabolites.
- Epoxidation: Formation of an epoxide across the double bond of the methylpentenyl chain. This epoxide can be further hydrolyzed by epoxide hydrolase to form a dihydrodiol derivative.

A recent study also identified 2'-hydroxycannabicitran as a major metabolite of CBC, suggesting that rearrangement and cyclization reactions may also occur[3].

Predicted Metabolic Pathway of CBCO





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